

Application Note: Quantifying Insulin Secretion from Isolated Islets

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Insulin*

Cat. No.: *B600854*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

The pancreatic islet, a complex micro-organ, is the primary regulator of glucose homeostasis. The ability of its beta-cells to sense and respond to changes in blood glucose by secreting **insulin** is fundamental to metabolic health. Dysfunctional **insulin** secretion is a hallmark of diabetes mellitus.[1] Therefore, the accurate quantification of **insulin** secretion from isolated islets is a critical in vitro tool for diabetes research, islet transplantation, and the development of novel therapeutic agents.[2][3] This document provides detailed protocols for the two most common methods for assessing islet function: the static Glucose-Stimulated **Insulin** Secretion (GSIS) assay and the dynamic perfusion assay.

Key Methodologies for Quantifying Insulin Secretion

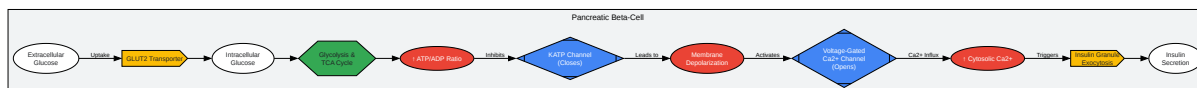
Two primary methods are employed to assess the **insulin** secretory capacity of isolated islets:

- **Static Incubation (GSIS Assay):** This is a widely used, robust method for determining dose-response relationships to various secretagogues.[2] Islets are incubated in solutions with low and high glucose concentrations, and the amount of secreted **insulin** is measured.[4][5] This method is suitable for screening compounds and assessing overall islet quality.[3]
- **Dynamic Perfusion:** This technique provides a more physiological assessment of islet function by measuring the kinetics of **insulin** release in real-time.[6][7] Islets are placed in a

chamber and continuously supplied with fresh buffer, allowing for the characterization of the biphasic pattern of **insulin** secretion—a critical aspect of beta-cell function.[8][9]

The Glucose-Stimulated Insulin Secretion (GSIS) Signaling Pathway

The secretion of **insulin** by pancreatic beta-cells is a tightly regulated process initiated by glucose metabolism. Understanding this pathway is crucial for interpreting secretion data.



[Click to download full resolution via product page](#)

Caption: Glucose-stimulated **insulin** secretion (GSIS) pathway in beta-cells.

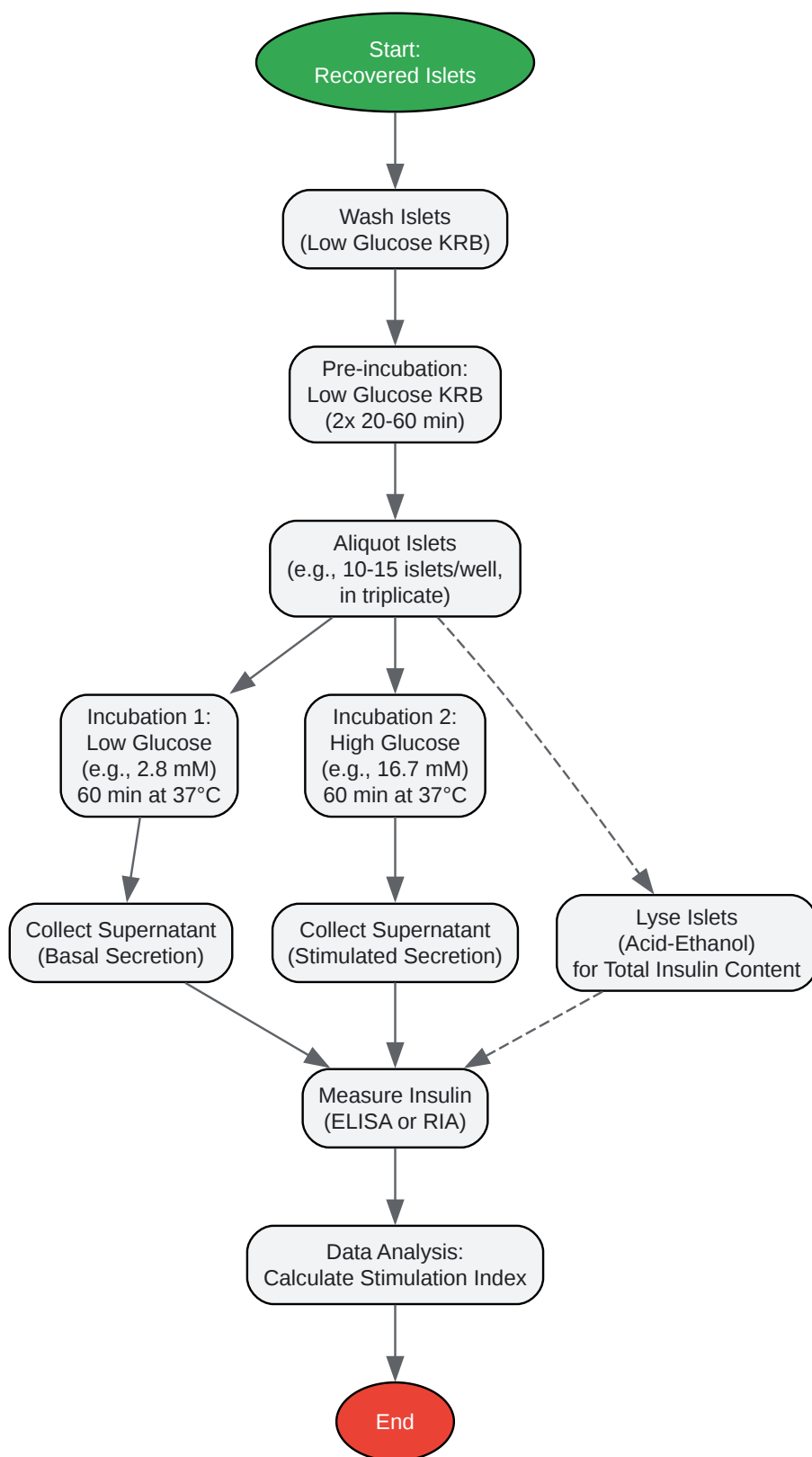
Experimental Protocols

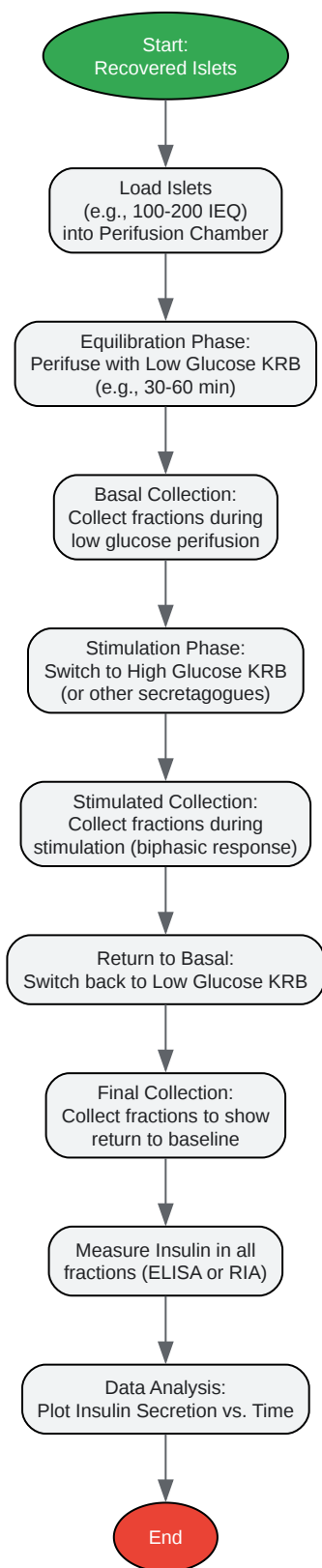
Islet Isolation and Culture

Protocols for islet isolation are well-established but vary depending on the species (e.g., mouse, rat, human).[10] Following isolation, islets should be allowed to recover for a period, typically overnight, in a sterile culture medium at 37°C and 5% CO₂ before conducting secretion assays.[5][11]

Protocol 1: Static Glucose-Stimulated Insulin Secretion (GSIS) Assay

This protocol describes a standard static assay to measure **insulin** secretion in response to low and high glucose concentrations.[4][5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Insulin signaling in the pancreatic beta-cell - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The Measurement of Insulin Secretion from Isolated Rodent Islets of Langerhans | Springer Nature Experiments [experiments.springernature.com]
- 3. A static glucose-stimulated insulin secretion (sGSIS) assay that is significantly predictive of time to diabetes reversal in the human islet bioassay - PMC [pmc.ncbi.nlm.nih.gov]
- 4. protocols.io [protocols.io]
- 5. Static insulin secretion analysis of isolated islets [protocols.io]
- 6. tandfonline.com [tandfonline.com]
- 7. researchgate.net [researchgate.net]
- 8. Glucose-induced insulin secretion in isolated human islets: Does it truly reflect β -cell function in vivo? - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Protocol for in vivo and ex vivo assessments of glucose-stimulated insulin secretion in mouse islet β cells - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Video: Leprdb Mouse Model of Type 2 Diabetes: Pancreatic Islet Isolation and Live-cell 2-Photon Imaging Of Intact Islets [jove.com]
- 11. Dynamic Glucose-Stimulated Insulin Secretion using Biorep Perfusion Machine (ver peri4.2) - Human or Mouse... [protocols.io]
- To cite this document: BenchChem. [Application Note: Quantifying Insulin Secretion from Isolated Islets]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b600854#quantifying-insulin-secretion-from-isolated-islets]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com